

Standard Operating Procedure: Disposal of PF-07265028 and Associated Waste

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Compound of Interest

Compound Name: PF-07265028

Cat. No.: B15613986

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Disclaimer: This document provides generalized guidance for the safe handling and disposal of the investigational compound **PF-07265028**. It is not a substitute for a manufacturer-provided Safety Data Sheet (SDS) or the specific protocols mandated by your institution's Environmental Health and Safety (EHS) department. Researchers must consult the official SDS and their local EHS office for definitive disposal instructions and to ensure full compliance with all applicable regulations.

Overview and Scope

This procedure outlines the essential safety and logistical steps for the proper disposal of **PF-07265028**, a selective Hematopoietic Progenitor Kinase 1 (HPK1) inhibitor used in cancer research.[1][2][3] The scope covers the disposal of pure (neat) compound, contaminated solutions, and contaminated labware. As an investigational compound, **PF-07265028** should be handled as a potent and potentially hazardous substance.

Personal Protective Equipment (PPE)

Before handling **PF-07265028** in any form, all personnel must wear the appropriate PPE to prevent exposure.[4]

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant, disposable (e.g., Nitrile). Double-gloving is recommended.
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.
Body Protection	Laboratory Coat	Standard white lab coat, fully buttoned.
Respiratory	Face Mask/Respirator	A respirator may be required depending on the procedure (e.g., handling powder). Consult EHS.

Waste Segregation and Containerization

Proper segregation of waste is critical to ensure safe and compliant disposal. All waste containers must be clearly labeled, sealed, and stored in a designated satellite accumulation area.

Waste Stream	Description	Container Type & Labeling
Solid Chemical Waste	Expired neat compound, contaminated PPE (gloves, wipes), weigh boats, etc.	Labeled, sealable container (e.g., plastic drum or pail). Label: "Hazardous Waste - Solid," "PF-07265028," and list all components.
Liquid Chemical Waste	Contaminated solvents (e.g., DMSO, ethanol), cell culture media, and aqueous solutions containing PF-07265028.	Labeled, leak-proof, shatter-resistant container (e.g., coated glass or polyethylene). Label: "Hazardous Waste - Liquid," "PF-07265028," and list all solvent percentages.
Sharps Waste	Contaminated needles, syringes, pipette tips, and broken glass.	Puncture-resistant sharps container. Label: "Sharps Waste," "Biohazard" (if applicable), and "Chemotherapy/Cytotoxic Waste."

Decontamination and Spill Management

In the event of a spill, immediate action must be taken to contain and decontaminate the area.

[4]

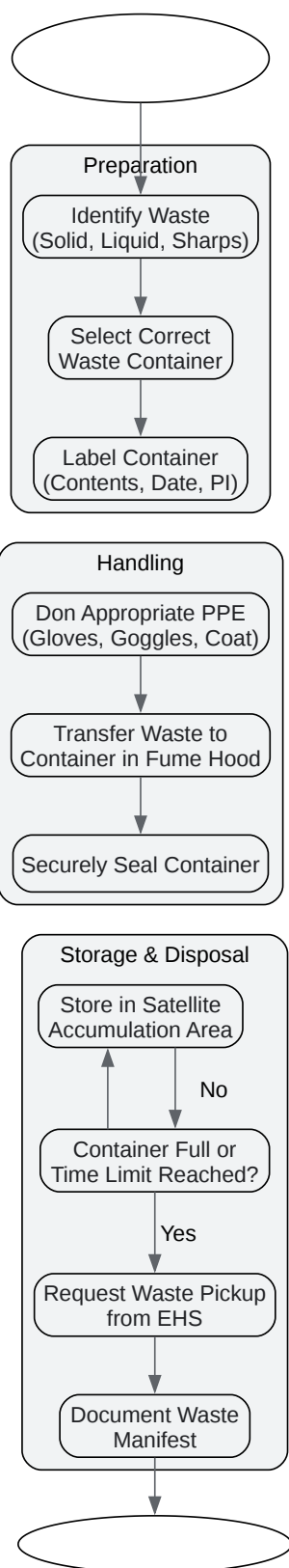
Experimental Protocol: Spill Decontamination

- Evacuate and Secure: Alert personnel in the immediate area and restrict access. Ensure proper ventilation.[4]
- Don PPE: Wear all PPE as specified in Section 2.0.
- Contain Spill: For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[4] For solid spills, gently cover with damp paper towels to avoid raising dust.

- **Clean Area:** Working from the outside in, carefully clean the spill area. Use a detergent solution followed by 70% ethanol or another appropriate disinfectant.
- **Dispose of Waste:** All cleanup materials (absorbent pads, towels, contaminated PPE) must be placed in the designated solid hazardous waste container.
- **Report:** Report the spill to your laboratory supervisor and EHS department immediately.

Disposal Workflow and Decision Process

The following diagram illustrates the logical workflow for managing chemical waste in the laboratory.

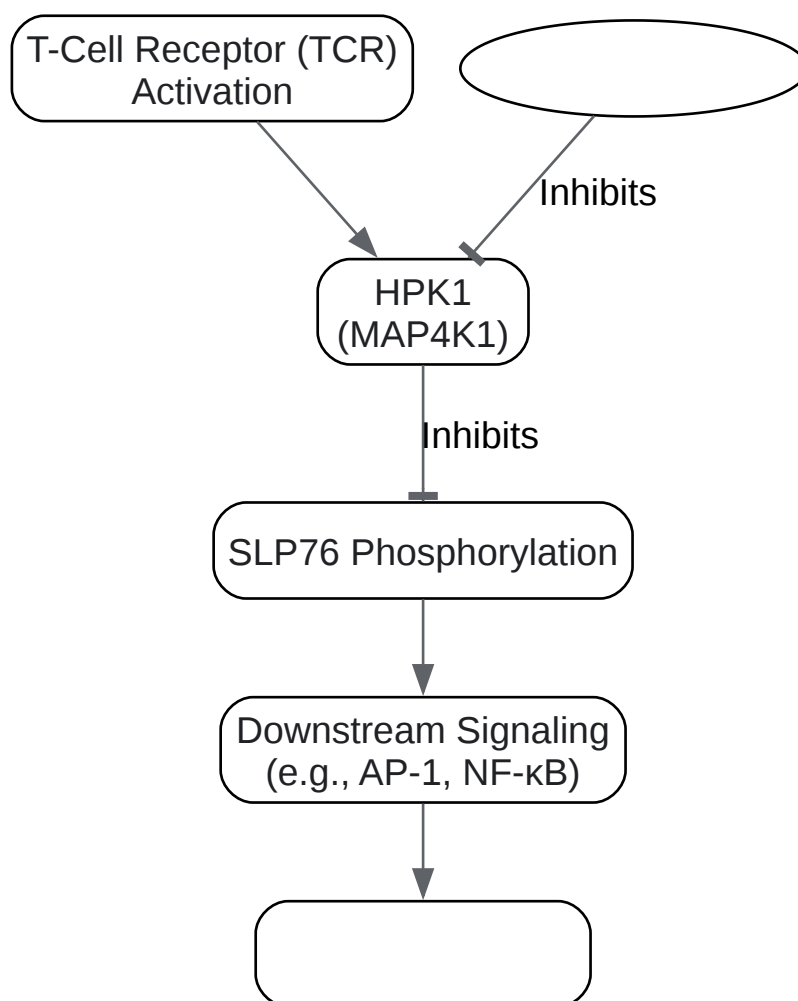


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Caption: Chemical waste disposal workflow from generation to EHS pickup.

Mechanism of Action Context: HPK1 Signaling Pathway

PF-07265028 is an inhibitor of HPK1 (also known as MAP4K1), a negative regulator of T-cell receptor (TCR) signaling.[2][5] Inhibiting HPK1 is a strategy in cancer immunotherapy to enhance the anti-tumor immune response.[2] The diagram below shows a simplified representation of this pathway.



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Caption: Simplified HPK1 signaling pathway and the inhibitory action of **PF-07265028**.

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